

# Comparative Stability Guide: Methyl N-butylanthranilate vs. Dimethyl Anthranilate

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## Compound of Interest

Compound Name: Methyl 2-(butylamino)benzoate

CAS No.: 55369-70-5

Cat. No.: B3426905

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## Executive Summary

**Objective:** To evaluate the stability and performance of Methyl N-butylanthranilate (MBA) versus Dimethyl anthranilate (DMA), specifically addressing their resistance to Schiff base formation (discoloration), photostability, and regulatory viability in fragrance and drug development.

### Core Findings:

- Schiff Base Stability:** Both compounds demonstrate superior stability compared to Methyl Anthranilate. As secondary amines, they resist forming colored Schiff bases with aldehydes, solving the "browning" issue common in anthranilate-rich formulations.
- Photostability & Safety:** DMA (Methyl N-methylantranilate) is phototoxic and strictly regulated (IFRA/EU restricted).<sup>[1]</sup> MBA (Methyl N-butylanthranilate) lacks these severe restrictions, presenting a safer functional alternative for leave-on applications.
- Hydrolytic Stability:** MBA exhibits slightly higher hydrolytic resistance due to the steric bulk and hydrophobicity of the N-butyl substituent.

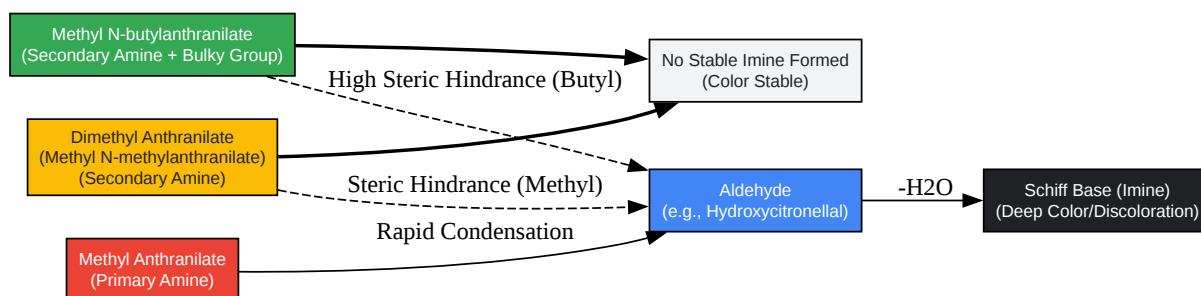
## Chemical Identity & Structural Analysis[2][3]

To understand the stability profiles, we must first define the precise chemical structures. Note that "Dimethyl anthranilate" is the industry standard name for Methyl N-methylantranilate, not to be confused with N,N-dimethyl derivatives.

Feature	Methyl N-butylantranilate (MBA)	Dimethyl Anthranilate (DMA)
IUPAC Name	Methyl 2-(butylamino)benzoate	Methyl 2-(methylamino)benzoate
CAS Number	7756-96-9	85-91-6
Structure	Secondary amine (N-butyl)	Secondary amine (N-methyl)
Molecular Weight	207.27 g/mol	165.19 g/mol
Key Property	High steric hindrance; Hydrophobic	Moderate steric hindrance; Phototoxic

## Structural Visualization (Graphviz)

The following diagram illustrates the structural differences and the steric protection mechanism.



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Caption: Comparative reaction pathways showing how N-alkylation in DMA and MBA prevents the formation of colored Schiff bases common to primary amines.

## Stability Profile Comparison

### A. Schiff Base Formation (Discoloration Resistance)

The primary instability in anthranilate chemistry is the reaction with aldehydes (e.g., Vanillin, Heliotropin, Hydroxycitronellal) to form deeply colored imines (Schiff bases).

- Mechanism: Primary amines (Methyl Anthranilate) react rapidly. Secondary amines (DMA and MBA) are sterically hindered and lack the second hydrogen necessary for facile imine stabilization.
- Performance: Both DMA and MBA are effectively inert to this discoloration pathway.
- Advantage: MBA provides the same color stability as DMA but with a distinct, heavier floral-fruity odor profile and lower volatility.

### B. Photostability & Phototoxicity (The Critical Differentiator)

This is the deciding factor for formulation safety.

- Dimethyl Anthranilate (DMA):
  - Status: Unstable/Unsafe under UV.
  - Mechanism: DMA absorbs UV light and generates reactive oxygen species (ROS) or radical intermediates that react with skin proteins/lipids.
  - Regulation: Strictly restricted by IFRA Standard (51st Amendment) and EU Cosmetics Regulation.
    - Limit: 0.1% in leave-on products.[\[1\]](#)[\[2\]](#)[\[3\]](#)
    - Prohibited: In sunscreen products or products exposed to UV.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Methyl N-butylanthranilate (MBA):
  - Status: Photostable relative to toxicity endpoints.
  - Mechanism: The longer butyl chain alters the excited state dynamics and lipophilicity. It does not carry the specific "Phototoxic" hazard classification that plagues DMA in regulatory databases.
  - Regulation: Permitted as a flavoring agent (FEMA 2674) and fragrance ingredient without the specific phototoxicity restrictions applied to DMA.

## C. Hydrolytic Stability

Both compounds are esters and susceptible to hydrolysis in extreme pH. However, the N-butyl group in MBA offers a "hydrophobic shield."

- DMA: Moderate hydrolysis risk in high-water, high-pH bases (e.g., soaps).
- MBA: Lower hydrolysis rate due to the butyl chain repelling water from the ester linkage.

## Experimental Protocols

Use these protocols to validate the stability claims in your specific matrix.

### Protocol 1: Accelerated Discoloration Testing (Schiff Base)

Purpose: To confirm color stability in the presence of reactive aldehydes.

- Preparation: Prepare a 10% solution of the test material (MBA or DMA) in Ethanol or Dipropylene Glycol (DPG).
- Challenge: Add 1.0% Hydroxycitronellal or Vanillin (notorious discoloring agents).
- Control: Prepare a vial with Methyl Anthranilate + Aldehyde (Positive Control) and Test Material only (Negative Control).
- Incubation: Incubate at 50°C for 72 hours.

- Analysis:
  - Visual: Grade color on a scale of 0 (Clear) to 5 (Dark Brown/Orange).
  - UV-Vis: Measure Absorbance at 400–450 nm.

Expected Results:

Compound	Visual Result (72h @ 50°C)	Absorbance (450nm)
Methyl Anthranilate	Dark Yellow/Orange	High (>1.0)
Dimethyl Anthranilate	Clear/Pale Yellow	Negligible

| Methyl N-butylanthranilate | Clear/Pale Yellow | Negligible [\[\[4\]](#)

## Protocol 2: Photostability Screening

Purpose: To assess degradation under UV irradiation.

- Sample: 5% solution of MBA in Ethanol.
- Irradiation: Expose samples to a Solar Simulator (UVA/UVB) at 10 J/cm<sup>2</sup> (approx. 1 hour mid-day sun equivalent).
- Analysis: Analyze pre- and post-exposure samples via GC-MS.
- Calculation: Calculate % Recovery = (Area\_post / Area\_pre) × 100.

## Comparative Data Summary

Parameter	Dimethyl Anthranilate (DMA)	Methyl N-butylanthranilate (MBA)	Winner
Discoloration Resistance	Excellent	Excellent	Tie
Phototoxicity	High (Restricted)	Low / Not Restricted	MBA
Hydrolytic Stability	Good	Very Good (Hydrophobic)	MBA
Regulatory Status (EU/IFRA)	Restricted (0.1% leave-on)	Permitted (Flavor/Fragrance)	MBA
Odor Profile	Grape, Orange Blossom, Musty	Fruity, Floral, Less Volatile	Subjective

## Conclusion

For applications requiring color stability (resistance to browning), both compounds are superior to Methyl Anthranilate. However, Methyl N-butylanthranilate (MBA) is the superior choice for leave-on skin care and drug development applications. It avoids the severe phototoxicity and regulatory restrictions associated with Dimethyl Anthranilate, while providing enhanced hydrolytic stability due to its N-butyl steric protection.

## References

- The Good Scents Company. (n.d.). Dimethyl anthranilate (Methyl N-methylantranilate) Chemical Properties and Suppliers. Retrieved from [\[Link\]](#)
- European Commission Scientific Committee on Consumer Safety (SCCS). (2011).[3] Opinion on Methyl-N-methylantranilate. SCCS/1455/11.[1][3] Retrieved from [\[Link\]](#)
- International Fragrance Association (IFRA). (2023). IFRA Standards – 51st Amendment: Methyl N-methylantranilate.[5][6] Retrieved from [\[Link\]](#)
- Flavor and Extract Manufacturers Association (FEMA). (n.d.). FEMA Flavor Ingredient Library: Methyl N-butylanthranilate (FEMA 2674). Retrieved from [\[Link\]](#)

- Bedoukian Research. (n.d.). Technical Data Sheet: Methyl N-Methyl Anthranilate. Retrieved from [\[Link\]](#)

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## Sources

- [1. Methyl-N-methylantranilate, now regulated. — Cosmeservice \[cosmeservice.com\]](#)
- [2. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](#)
- [3. METHYL-N-METHYLANTHRANILATE NEW CONDITIONS OF USE - Sozio \[jesozio.com\]](#)
- [4. mofa.go.jp \[mofa.go.jp\]](#)
- [5. vigon.com \[vigon.com\]](#)
- [6. New bans and restrictions on fragrance ingredients in 2025 \[coptis.com\]](#)
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